

Commercial availability and suppliers of 3-(Phenylsulfonyl)propanoic acid

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Compound of Interest

Compound Name: 3-(Phenylsulfonyl)propanoic acid

Cat. No.: B154683

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An In-Depth Technical Guide to **3-(Phenylsulfonyl)propanoic Acid** for Advanced Research and Development

Authored by a Senior Application Scientist

Abstract

This technical guide provides a comprehensive overview of **3-(Phenylsulfonyl)propanoic acid** (CAS No. 10154-71-9), a versatile bifunctional molecule of significant interest to researchers and professionals in organic synthesis and drug development. The document delineates its physicochemical properties, commercial availability from various suppliers, and detailed synthetic protocols. Furthermore, it explores the compound's applications as a key building block in the creation of complex bioactive molecules, supported by established analytical and quality control methodologies. Safety, handling, and storage protocols are also detailed to ensure its effective and safe utilization in a laboratory setting. This guide is intended to serve as a critical resource for scientists leveraging this compound in their research endeavors.

Introduction: A Versatile Sulfonyl Carboxylic Acid Building Block

3-(Phenylsulfonyl)propanoic acid is a unique chemical entity characterized by the presence of two key functional groups: a terminal carboxylic acid and a phenylsulfonyl moiety. This bifunctional nature makes it an invaluable intermediate in organic synthesis. The carboxylic acid group provides a reactive handle for derivatization into esters, amides, and salts, which is

particularly useful in drug design and development for modifying solubility and pharmacokinetic properties.^[1] Concurrently, the sulfone group is a stable, polar functional group that can stabilize adjacent carbanions, facilitating the formation of carbon-carbon bonds and serving as a key structural element in various bioactive molecules.^[1] Its utility spans the synthesis of pharmaceuticals, such as anti-inflammatory agents and enzyme inhibitors, and agrochemicals.^[1]

Physicochemical and Structural Properties

The fundamental properties of **3-(Phenylsulfonyl)propanoic acid** are critical for its application in experimental design. These characteristics, summarized in the table below, dictate solvent choice, reaction conditions, and purification strategies.

Property	Value	Reference(s)
CAS Number	10154-71-9	^{[2][3][4][5][6][7]}
Molecular Formula	C ₉ H ₁₀ O ₄ S	^{[1][5][6][7]}
Molecular Weight	214.24 g/mol	^{[1][4][7]}
Appearance	White to off-white or slight yellow solid/powder	^{[3][8]}
Melting Point	128-130 °C (lit.)	^{[1][4]}
Solubility	Soluble in methanol (25 mg/mL, clear, colorless)	^{[4][6]}
SMILES String	<chem>OC(=O)CCS(=O)(=O)c1ccccc1</chem>	^{[4][5]}
InChI Key	WGTYYNCSWCKXAI-UHFFFAOYSA-N	^[4]

Commercial Availability and Procurement

3-(Phenylsulfonyl)propanoic acid is readily available from a range of chemical suppliers, catering to needs from research-scale grams to bulk quantities. The choice of supplier often depends on the required purity, documentation (e.g., Certificate of Analysis), and available stock. Researchers should always consult the supplier's documentation for lot-specific data.^[7]

Supplier	Purity	Available Quantities	Notes
TCI	>98.0% (HPLC)	25g, 100g	Provides SDS, Specifications, and CoA.
Sigma-Aldrich	99%	Discontinued (formerly sold in various sizes)	Historical supplier, data sheets still available.[4]
AA Blocks	96%	1g, 5g, 10g, 25g, 50g, 100g	Competitive pricing for various scales.[6]
Synthonix	97%	1g, 5g, 10g	Stocks available in the US and overseas.[5]
Santa Cruz Biotech	Research Grade	Varies	For research use only. [7]
ChemicalBook	Varies	Varies	Marketplace with multiple listed suppliers.[2]
Guidechem	Varies	Varies	A platform connecting buyers with global manufacturers.[3]
BLD Pharm	Research Grade	Varies	Supplier of organic building blocks.[9]

Synthesis and Mechanistic Insights

A common and efficient method for the preparation of **3-(Phenylsulfonyl)propanoic acid** involves the reaction of benzenesulfonyl hydrazide with acrylic acid in water under elevated temperature.[8] This approach is advantageous due to the use of water as a solvent and readily available starting materials.

Experimental Protocol: Synthesis from Benzenesulfonyl Hydrazide and Acrylic Acid

This protocol is adapted from established synthetic routes.[8]

Materials:

- Benzenesulfonyl hydrazide (1.0 eq)
- Acrylic acid (1.5 eq)
- Water
- Thick-walled pressure tube with a sealing plug
- Magnetic stirrer
- Ethyl acetate (EtOAc)
- 1 M Hydrochloric acid (HCl)
- Saturated brine solution
- Anhydrous sodium sulfate (Na_2SO_4)

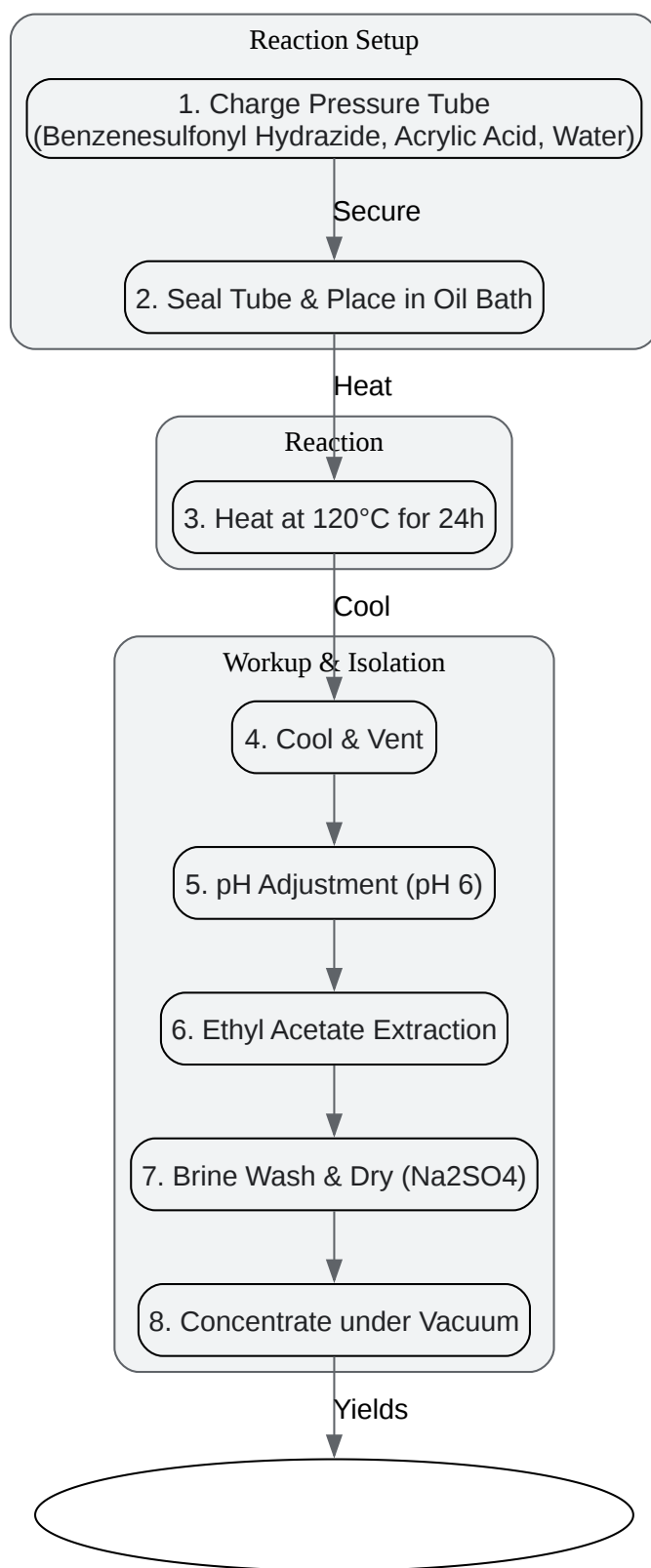
Procedure:

- To a 38 mL thick-walled pressure tube, add benzenesulfonyl hydrazide (2 mmol, 355.2 mg).
- Add a magnetic stir bar, followed by 4 mL of water.
- Add acrylic acid (3 mmol, 0.2 mL) to the suspension.
- Securely tighten the sealing plug of the pressure tube. Causality: The reaction is performed in a sealed vessel to prevent the evaporation of the low-boiling acrylic acid and water at the elevated reaction temperature, ensuring the concentration of reactants remains constant.
- Place the vessel in a pre-heated oil bath at 120 °C and stir for 24 hours.

- After 24 hours, remove the pressure tube from the oil bath and allow it to cool to room temperature naturally.
- Caution: Slowly and carefully vent the tube by unscrewing the plug to release any internal pressure.
- Adjust the pH of the resulting solution to approximately 6 using 1 M HCl.
- Transfer the mixture to a separatory funnel and extract the product with ethyl acetate (3 x 50 mL). Causality: The product is more soluble in the organic solvent (EtOAc) than in the aqueous phase, allowing for its efficient extraction.
- Combine the organic layers and wash with saturated brine (1 x 50 mL). Causality: The brine wash helps to remove residual water and some water-soluble impurities from the organic phase.
- Dry the organic phase over anhydrous sodium sulfate for 30 minutes, then filter.
- Concentrate the filtrate under reduced pressure (rotary evaporation) to yield **3-(Phenylsulfonyl)propanoic acid** as a white crystalline powder. (Expected yield: ~83%).^[8]

Synthesis Workflow Diagram

The following diagram illustrates the key steps in the synthesis protocol.



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Caption: Workflow for the synthesis of **3-(Phenylsulfonyl)propanoic acid**.

Analytical and Quality Control

To ensure the identity and purity of **3-(Phenylsulfonyl)propanoic acid**, a combination of analytical techniques is employed. These methods form a self-validating system, where orthogonal techniques confirm the material's quality.

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ^1H and ^{13}C NMR are used to confirm the molecular structure. The proton NMR should show characteristic peaks for the aromatic protons of the phenyl group, as well as the two methylene groups of the propanoic acid chain.
- **High-Performance Liquid Chromatography (HPLC):** HPLC is a standard method for determining purity. A reversed-phase column with a suitable mobile phase (e.g., acetonitrile/water with a trifluoroacetic acid modifier) can effectively separate the main compound from any impurities.
- **Melting Point Analysis:** A sharp melting point range close to the literature value (128-130 °C) is a good indicator of high purity.[\[1\]](#)[\[4\]](#)
- **Mass Spectrometry (MS):** Provides confirmation of the molecular weight of the compound.

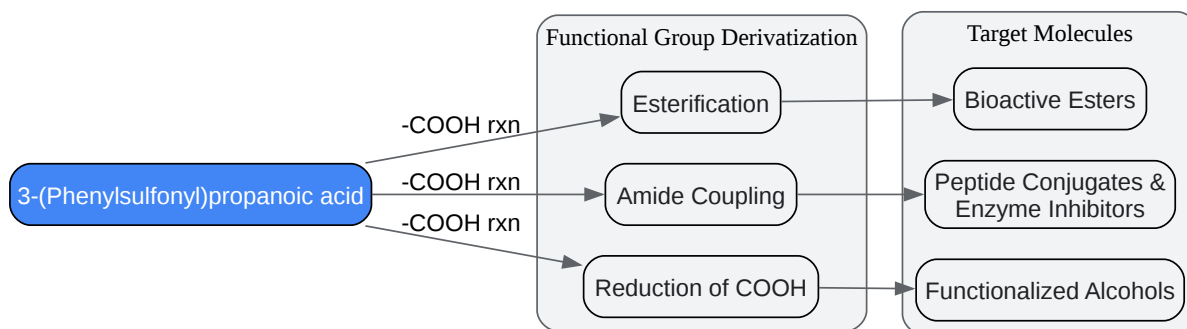
Applications in Research and Drug Development

The dual functionality of **3-(Phenylsulfonyl)propanoic acid** makes it a valuable precursor in the synthesis of more complex molecules.[\[1\]](#)[\[4\]](#)

- **Pharmaceutical Intermediate:** It is used in the synthesis of various bioactive molecules. The sulfone group can act as a bioisostere for other functional groups, while the carboxylic acid allows for coupling to other parts of a target molecule. It has been employed in the synthesis of enzyme inhibitors and anti-inflammatory agents.[\[1\]](#)
- **Synthesis of Vitamin D Analogs:** The compound is a documented starting material for the synthesis and biological evaluation of diastereomers of $1\alpha,25$ -dihydroxyvitamin D₃, showcasing its utility in creating complex, biologically important molecules.[\[10\]](#)
- **Materials Science:** The compound can be used to construct functionalized polymers or specialty chemicals that require stable, polar linkages.[\[1\]](#)

Role as a Synthetic Building Block

The diagram below illustrates the role of **3-(Phenylsulfonyl)propanoic acid** as a versatile starting material.



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Caption: Derivatization pathways for **3-(Phenylsulfonyl)propanoic acid**.

Safe Handling and Storage

Proper handling and storage are paramount to ensure laboratory safety and maintain the integrity of the compound.

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including safety glasses or goggles, chemical-resistant gloves, and a lab coat.^[4] Work should be conducted in a well-ventilated area or a chemical fume hood to avoid inhalation of dust.
- **Hazard Identification:** **3-(Phenylsulfonyl)propanoic acid** is known to cause skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).
- **First Aid Measures:**
 - If on skin: Wash with plenty of water.

- If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention if irritation persists.
- If inhaled: Move the person to fresh air and keep them comfortable for breathing. Call a poison center or doctor if you feel unwell.
- Storage: Store in a tightly closed container in a dry, well-ventilated place at room temperature.^[1]
- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.

Conclusion

3-(Phenylsulfonyl)propanoic acid is a commercially accessible and synthetically versatile building block with significant applications in pharmaceutical and materials science research. Its distinct functional groups provide multiple avenues for chemical modification, enabling the construction of complex molecular architectures. By understanding its properties, synthesis, and safe handling protocols as outlined in this guide, researchers can effectively and safely incorporate this valuable intermediate into their scientific workflows.

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